

# Performance Benchmark: 4-Octylbenzene-1,3-diol in Dermatological and Antimicrobial Applications

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## Compound of Interest

Compound Name: *4-octylbenzene-1,3-diol*

Cat. No.: B1295635

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This guide provides a comprehensive performance benchmark of **4-octylbenzene-1,3-diol**, a resorcinol derivative, in key applications relevant to researchers, scientists, and drug development professionals. Its efficacy as a tyrosinase inhibitor for hyperpigmentation, its antioxidant capacity, and its antimicrobial properties are objectively compared with established alternatives. The data presented is supported by experimental findings from scientific literature.

## Tyrosinase Inhibition: A Potent Agent for Hyperpigmentation

**4-Octylbenzene-1,3-diol** and its analogs, particularly 4-butylresorcinol, have demonstrated significant inhibitory effects on tyrosinase, the key enzyme in melanin synthesis. This makes them highly effective agents in the treatment of hyperpigmentation disorders.

## Comparative Efficacy of Tyrosinase Inhibitors

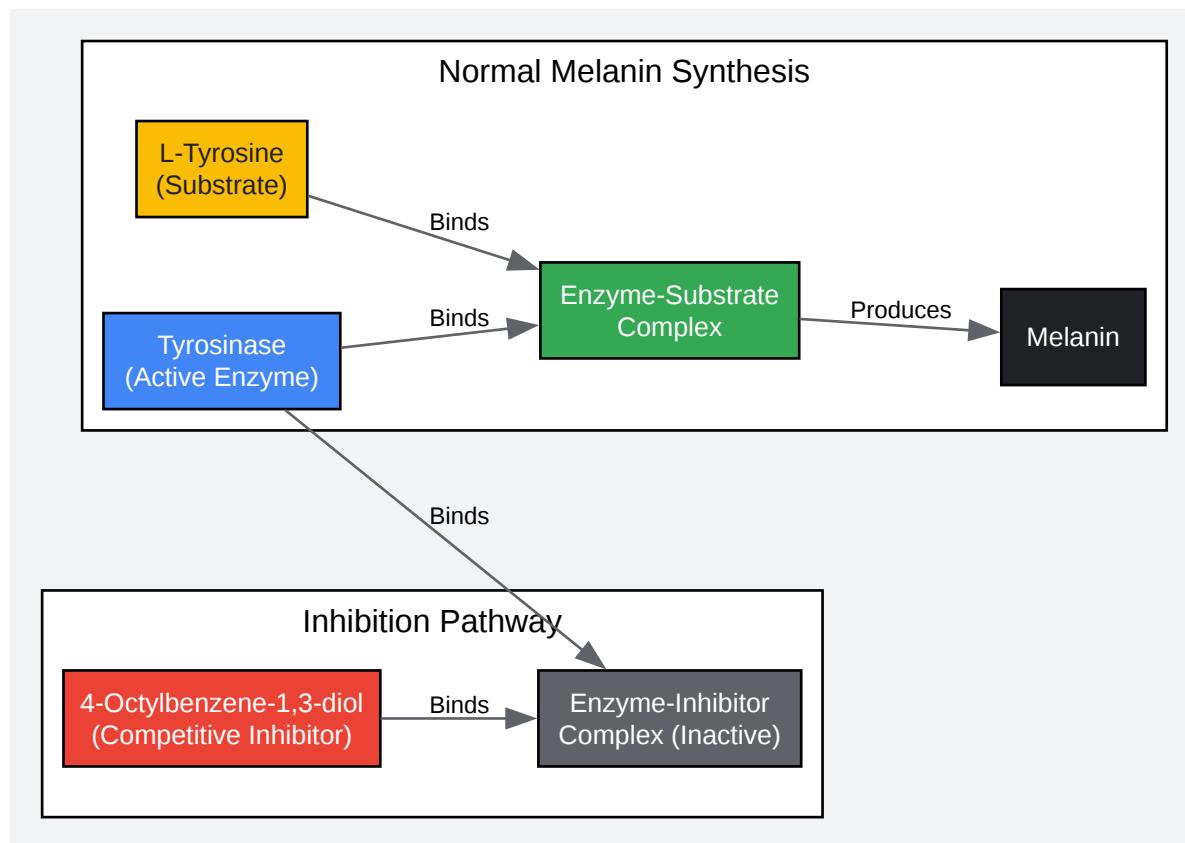
The half-maximal inhibitory concentration (IC50) is a standard measure of a compound's inhibitory potency. The table below summarizes the IC50 values for 4-butylresorcinol (a close structural analog of **4-octylbenzene-1,3-diol**) and other common tyrosinase inhibitors.

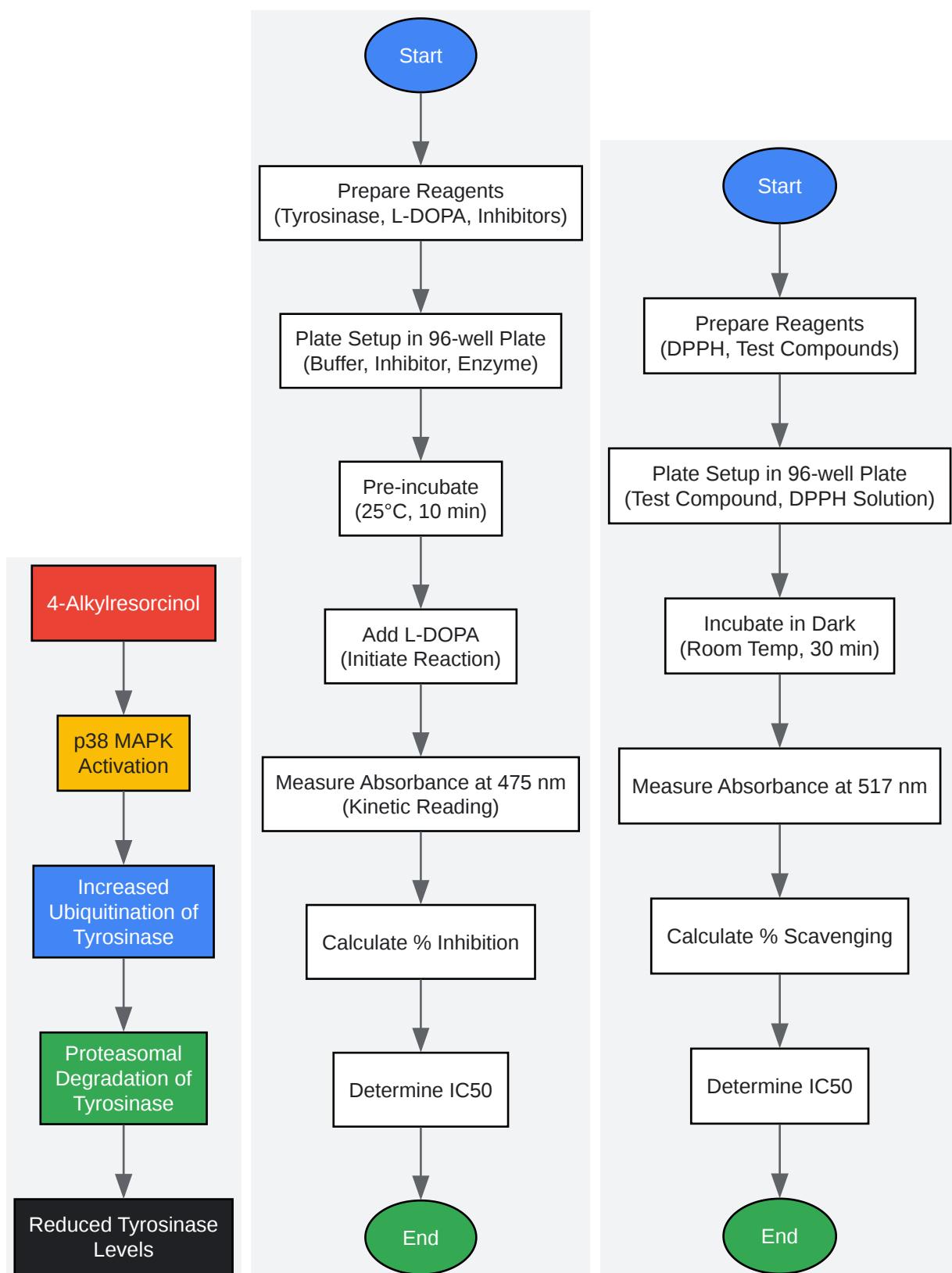
Compound	IC50 ( $\mu$ M) on Human Tyrosinase	Reference Compound(s)
4-Butylresorcinol	21	Kojic Acid, Arbutin, Hydroquinone
Kojic Acid	~500	4-Butylresorcinol, Arbutin, Hydroquinone
Arbutin	>5000	4-Butylresorcinol, Kojic Acid, Hydroquinone
Hydroquinone	>1000	4-Butylresorcinol, Kojic Acid, Arbutin

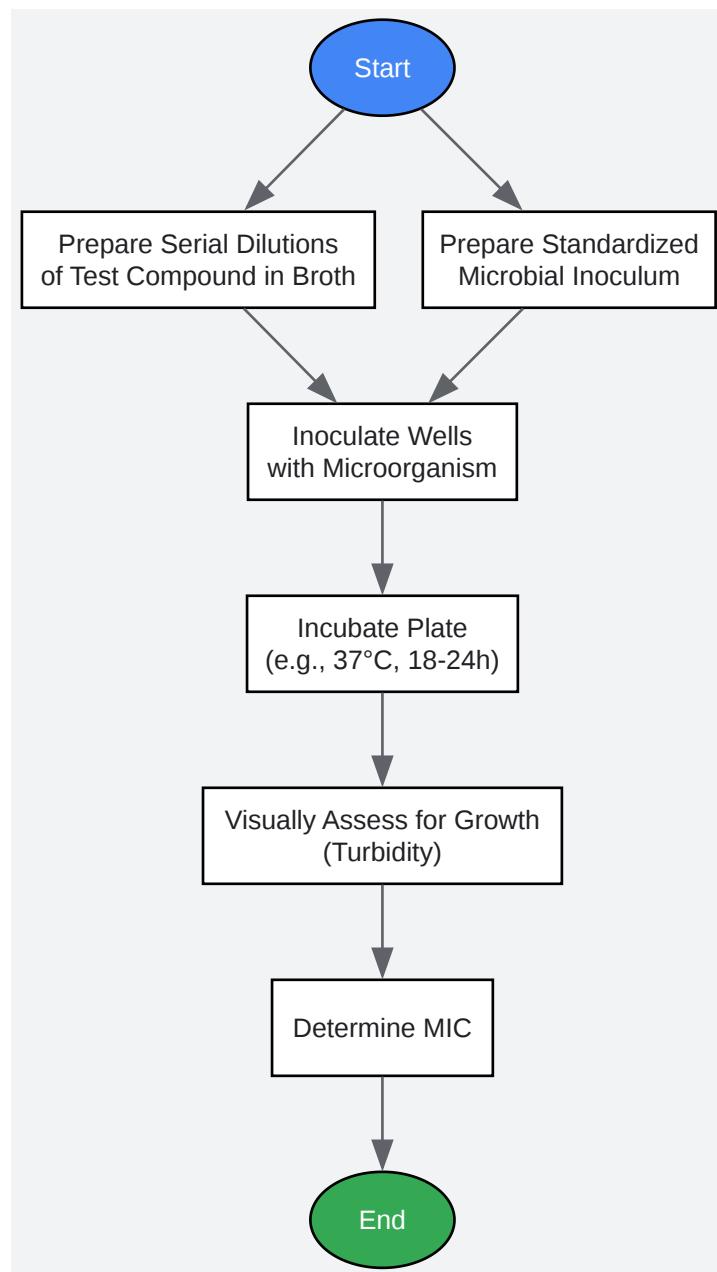
Note: Lower IC50 values indicate greater potency. Data for 4-butylresorcinol is used as a proxy for **4-octylbenzene-1,3-diol** due to the high degree of structural and functional similarity and the availability of direct comparative studies.

## Signaling Pathways and Mechanism of Action

4-Alkylresorcinols, including **4-octylbenzene-1,3-diol**, primarily act as competitive inhibitors of tyrosinase. They bind to the active site of the enzyme, preventing the substrate (L-tyrosine) from binding and initiating the melanin production cascade.







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